

Solubility Profile of Sodium Acetate Trihydrate in Water and Ethanol: A Technical Guide

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Compound of Interest

Compound Name: Sodium acetate trihydrate

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This technical guide provides a comprehensive overview of the solubility of **sodium acetate trihydrate** in two common solvents: water and ethanol. Understanding the solubility characteristics of this compound is critical for a wide range of applications, from buffer preparation in biopharmaceutical manufacturing to its use as a reagent in chemical synthesis. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of a standard experimental workflow.

Data Presentation: Quantitative Solubility

The following tables summarize the solubility of **sodium acetate trihydrate** in water and ethanol at various temperatures. The data is presented to facilitate easy comparison and reference.

Table 1: Solubility of **Sodium Acetate Trihydrate** in Water

Temperature (°C)	Solubility (g / 100 mL)
-10	32.9[1]
0	36.2[1]
20	46.4[1]
50	82.0[1]
58	138.0

Table 2: Solubility of **Sodium Acetate Trihydrate** in Ethanol

Temperature (°C)	Solubility (g / 100 mL)
Not Specified	5.3[2]

Note on Ethanol Solubility Data: Comprehensive temperature-dependent solubility data for **sodium acetate trihydrate** in ethanol is not readily available in the reviewed literature. The most frequently cited value is 5.3 g/100 mL, without a specified temperature. For researchers requiring more detailed information, the solubility of anhydrous sodium acetate in ethanol has been experimentally determined and is presented in Table 3.

Table 3: Solubility of Anhydrous Sodium Acetate in Ethanol at Various Temperatures

Temperature (°C)	Temperature (K)	Molar Solubility (mol·L ⁻¹)
15	288.15	Data not explicitly provided in search results
25	298.15	Data not explicitly provided in search results
35	308.15	Data not explicitly provided in search results
45	318.15	Data not explicitly provided in search results
55	328.15	Data not explicitly provided in search results
65	338.15	Data not explicitly provided in search results

The data in Table 3 is based on a study that measured the solubility of anhydrous sodium acetate in ethanol from 288.15 K to 338.15 K using a laser dynamic method.[3] While the study indicates the measurements were taken, the specific solubility values at each temperature were not available in the provided search results.

Experimental Protocols

Accurate determination of solubility is paramount for reliable research and development. The following are detailed methodologies for two common experimental protocols for determining the solubility of a solid in a liquid solvent.

Shake-Flask Method (Thermodynamic Solubility)

The shake-flask method is a widely used and reliable technique for determining the thermodynamic (equilibrium) solubility of a compound.[4][5]

Objective: To determine the saturation concentration of **sodium acetate trihydrate** in a solvent at a specific temperature.

Materials:

- **Sodium acetate trihydrate** (analytical grade)
- Solvent (e.g., deionized water, absolute ethanol)
- Glass flasks or vials with airtight seals
- Thermostatically controlled shaker or incubator
- Analytical balance
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Calibrated volumetric glassware
- Analytical instrument for concentration measurement (e.g., UV-Vis spectrophotometer, HPLC, or gravimetric analysis)

Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of **sodium acetate trihydrate** to a flask containing the chosen solvent. The excess solid is crucial to ensure that equilibrium with the solid phase is achieved.
- **Equilibration:** Seal the flasks tightly and place them in a thermostatically controlled shaker set to the desired temperature. Agitate the flasks for a predetermined period (typically 24 to 72 hours) to allow the system to reach equilibrium.^[5] The agitation ensures thorough mixing and facilitates the dissolution process.
- **Phase Separation:** After the equilibration period, allow the flasks to stand undisturbed at the same temperature to allow the undissolved solid to settle.
- **Sample Withdrawal and Filtration:** Carefully withdraw an aliquot of the supernatant using a pre-warmed (or pre-cooled to the experimental temperature) pipette. Immediately filter the aliquot using a syringe filter of a pore size sufficient to remove all undissolved particles (e.g., 0.45 μm). This step must be performed quickly to prevent temperature changes that could affect solubility.

- **Sample Analysis:** Accurately dilute the filtered saturated solution with the solvent to a concentration within the calibrated range of the analytical instrument.
- **Quantification:** Determine the concentration of **sodium acetate trihydrate** in the diluted sample using a validated analytical method.
- **Calculation:** Calculate the solubility of the **sodium acetate trihydrate** in the solvent at the specified temperature, taking into account the dilution factor.

Gravimetric Method

The gravimetric method is a straightforward and absolute method for determining solubility that relies on weighing the dissolved solute after evaporating the solvent.^{[6][7]}

Objective: To determine the mass of **sodium acetate trihydrate** dissolved in a known mass of solvent at saturation.

Materials:

- **Sodium acetate trihydrate**
- Solvent
- Conical flask with a stopper
- Analytical balance
- Evaporating dish
- Drying oven
- Desiccator
- Filtration apparatus

Procedure:

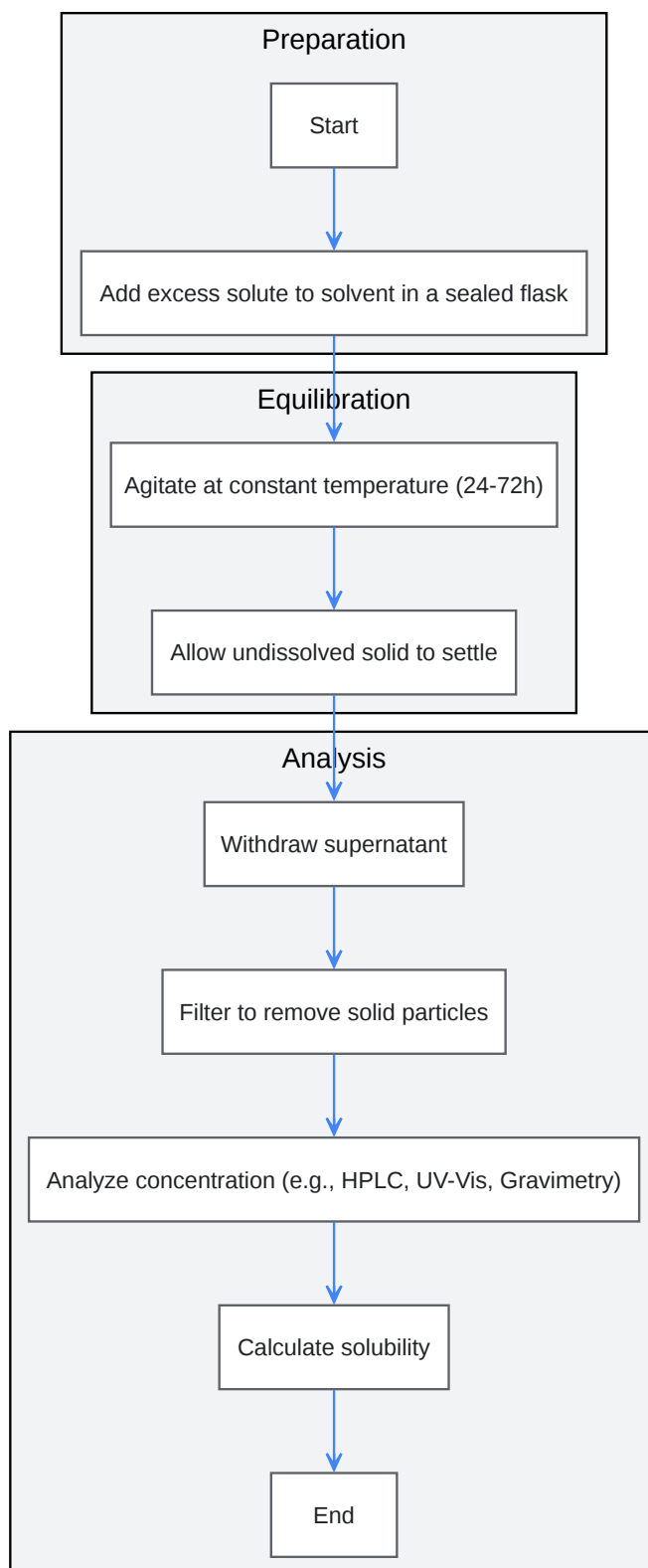
- **Preparation of Saturated Solution:** Prepare a saturated solution of **sodium acetate trihydrate** in the chosen solvent at a specific temperature as described in the shake-flask

method (steps 1 and 2).

- Phase Separation: Allow the undissolved solid to settle.
- Sample Withdrawal and Weighing: Carefully decant or filter a known volume (e.g., 10 mL) of the clear saturated solution into a pre-weighed evaporating dish.^[7] Record the exact mass of the solution.
- Solvent Evaporation: Gently heat the evaporating dish to evaporate the solvent. This can be done on a hot plate at a low temperature or in a drying oven.
- Drying to a Constant Weight: Once the solvent has evaporated, place the evaporating dish in a drying oven set at a temperature sufficient to remove any residual solvent without decomposing the **sodium acetate trihydrate** (e.g., 100-110 °C). Periodically remove the dish, cool it to room temperature in a desiccator, and weigh it. Repeat the drying and weighing process until a constant mass is achieved.
- Calculation:
 - Mass of the dissolved solute = (Mass of the evaporating dish + residue) - (Mass of the empty evaporating dish).
 - Mass of the solvent = (Mass of the evaporating dish + solution) - (Mass of the evaporating dish + residue).
 - Solubility (g/100 g solvent) = (Mass of the dissolved solute / Mass of the solvent) x 100.

Mandatory Visualization

The following diagram illustrates a generalized workflow for determining the solubility of a solid compound using the Shake-Flask Method.



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Shake-Flask Method Experimental Workflow

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References

- 1. Sodium acetate - Sciencemadness Wiki [sciencemadness.org]
- 2. Sciencemadness Discussion Board - Sodium acetate solubility? - Powered by XMB 1.9.11 [sciencemadness.org]
- 3. researchgate.net [researchgate.net]
- 4. ps.tbzmed.ac.ir [ps.tbzmed.ac.ir]
- 5. Shake-Flask Solubility Assay - Enamine [enamine.net]
- 6. uomus.edu.iq [uomus.edu.iq]
- 7. pharmajournal.net [pharmajournal.net]
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